

# 4-Methylanisole CAS number and molecular weight

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## Compound of Interest

Compound Name: 4-Methylanisole

Cat. No.: B047524

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## An In-depth Technical Guide to 4-Methylanisole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Methylanisole**, also known as 4-methoxytoluene, a versatile aromatic organic compound. This document outlines its chemical and physical properties, summarizes key quantitative data, and provides illustrative diagrams to support its utility in research and development.

## Core Chemical Identifiers and Properties

**4-Methylanisole** is an organic compound with a methyl and a methoxy group attached to a benzene ring. Its fundamental identifiers and properties are crucial for its application in various scientific contexts.

Property	Value	Source
CAS Number	104-93-8	
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O	
Molecular Weight	122.16 g/mol	
Alternate Names	4-Methoxytoluene, p-Methylanisole	
Appearance	Colorless to light yellow liquid	
Odor	Sweet, floral	

## Physicochemical Data

A summary of the key physicochemical properties of **4-Methylanisole** is presented below. These parameters are essential for designing experimental protocols and for understanding its behavior in different chemical environments.

Parameter	Value	Source
Density	0.969 g/mL at 25 °C	
Boiling Point	174-175.5 °C	
Melting Point	-32 °C	
Flash Point	53-60 °C	
Refractive Index	1.511-1.513 at 20 °C	
Vapor Pressure	1.14 mmHg	
LogP	2.66 - 2.7	

## Experimental Protocols

Due to the broad range of applications for **4-Methylanisole**, from a building block in organic synthesis to a flavoring agent, specific experimental protocols are highly dependent on the

research context. For illustrative purposes, a general protocol for purification is provided, as this is a common preliminary step in many research applications.

#### Protocol: Purification of **4-Methylanisole** by Vacuum Distillation

This protocol describes a standard method for the purification of commercially available **4-Methylanisole**.

#### Materials:

- **4-Methylanisole** (commercial grade)
- Diethyl ether
- 1M Sodium hydroxide (NaOH) solution
- Saturated sodium chloride (brine) solution
- Anhydrous sodium carbonate ( $\text{Na}_2\text{CO}_3$ ) or magnesium sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask
- Separatory funnel
- Distillation apparatus (including a vacuum adapter, condenser, and receiving flask)
- Heating mantle
- Vacuum pump

#### Procedure:

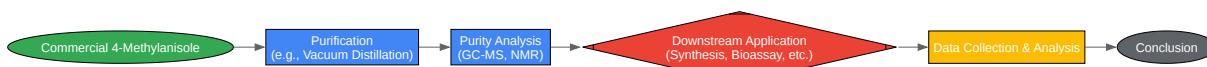
- Extraction: Dissolve the **4-Methylanisole** in diethyl ether.
- Washing: Transfer the solution to a separatory funnel and wash with 1M NaOH solution to remove any phenolic impurities. Follow this with a wash using water and then a final wash with brine.
- Drying: Dry the ethereal solution over anhydrous  $\text{Na}_2\text{CO}_3$  or  $\text{MgSO}_4$ .

- Solvent Removal: Filter the drying agent and evaporate the diethyl ether using a rotary evaporator.
- Vacuum Distillation: Distill the crude **4-Methylanisole** under reduced pressure. The purity of the collected fractions can be assessed by techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) or Nuclear Magnetic Resonance (NMR) spectroscopy.

## Visualizing Chemical Information

Graphical representations are invaluable for understanding the relationships between chemical entities and experimental workflows. Below are diagrams generated using the DOT language to illustrate the structure of **4-Methylanisole** and a conceptual workflow for its analysis.

Caption: Molecular graph of **4-Methylanisole**.



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Caption: A generalized experimental workflow involving **4-Methylanisole**.

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